

# physical and chemical properties of Prochloraz-d7

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## Compound of Interest

Compound Name: Prochloraz-d7

Cat. No.: B15622990

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## Prochloraz-d7: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Prochloraz-d7** is the deuterated analogue of Prochloraz, a broad-spectrum imidazole fungicide. The strategic replacement of seven hydrogen atoms with deuterium atoms makes **Prochloraz-d7** a valuable internal standard for quantitative analytical methods, particularly in mass spectrometry-based assays. Its use allows for the accurate determination of Prochloraz residues in various matrices by correcting for analyte losses during sample preparation and instrumental analysis. This technical guide provides an in-depth overview of the physical and chemical properties of **Prochloraz-d7**, detailed experimental protocols for its analysis, and an illustration of its metabolic pathway.

### Physical and Chemical Properties

Precise experimental data for the physical and chemical properties of **Prochloraz-d7** are not readily available in the public domain. However, the properties of its non-deuterated counterpart, Prochloraz, are well-documented and serve as a reliable approximation due to the negligible effect of deuterium substitution on these macroscopic properties.

## Quantitative Data Summary

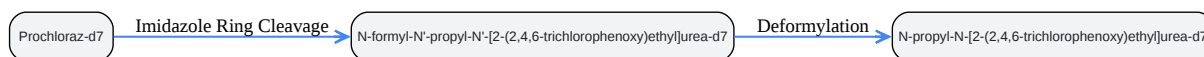
The following table summarizes the key physical and chemical properties of Prochloraz. It should be noted that these values are for the non-deuterated compound and are presented here as a close estimate for **Prochloraz-d7**.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>9</sub> D <sub>7</sub> Cl <sub>3</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	383.71 g/mol [1]
Appearance	White to light brown solid[2]
Melting Point	38.5 - 41.0 °C[2]
Boiling Point	Decomposes on prolonged heating at high temperatures (ca. 200°C)[2]
Solubility (at 25°C)	- Water: 55 mg/L
	- Acetone: ~3500 g/L
	- Chloroform: ~2500 g/L
	- Diethyl ether: ~2500 g/L
	- Toluene: ~2500 g/L
	- Xylene: ~2500 g/L
	- Kerosene: ~16 g/L
Vapor Pressure	0.57 x 10 <sup>-9</sup> Torr at 20°C
Stability	Stable in slightly acidic to neutral aqueous solutions; hydrolyzes in alkaline conditions.[2]

## Metabolic Pathway of Prochloraz

The metabolic pathway of Prochloraz primarily involves the cleavage of the imidazole ring, a process that is expected to be identical for **Prochloraz-d7**. The major metabolites formed are

N-formyl-N'-propyl-N'-[2-(2,4,6-trichlorophenoxy)ethyl]urea and subsequently N-propyl-N-[2-(2,4,6-trichlorophenoxy)ethyl]urea.



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Metabolic pathway of **Prochloraz-d7**.

## Experimental Protocols

The following are detailed methodologies for the analysis of Prochloraz, for which **Prochloraz-d7** is an ideal internal standard.

## Analysis of Prochloraz Residues by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is suitable for the quantification of Prochloraz in various environmental and biological matrices.

### a. Sample Preparation (QuEChERS Method)

- Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Spike the sample with a known concentration of **Prochloraz-d7** internal standard.
- Add the QuEChERS salt packet (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Take a 1 mL aliquot of the supernatant (acetonitrile layer).

- Add the aliquot to a dispersive solid-phase extraction (d-SPE) tube containing  $\text{MgSO}_4$  and primary secondary amine (PSA).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.
- Filter the supernatant through a 0.22  $\mu\text{m}$  filter into an autosampler vial.

b. LC-MS/MS Conditions

- LC System: High-Performance Liquid Chromatograph.
- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8  $\mu\text{m}$ ).
- Mobile Phase:
  - A: Water with 0.1% formic acid.
  - B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to separate the analyte from matrix interferences.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu\text{L}$ .
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MRM Transitions:
  - Prochloraz: Monitor at least two specific precursor-product ion transitions.
  - **Prochloraz-d7**: Monitor the corresponding mass-shifted transitions.

## Analysis of Prochloraz Residues by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is an alternative for the analysis of Prochloraz, often requiring derivatization.

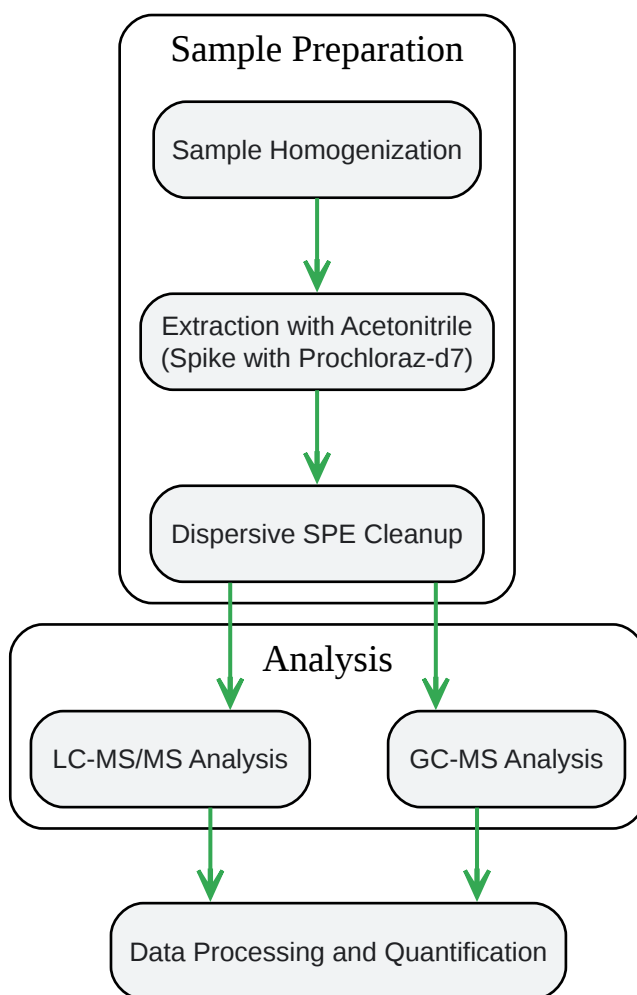
### a. Sample Preparation and Derivatization

- Perform an initial extraction as described in the LC-MS/MS sample preparation (steps 1-7).
- Evaporate the acetonitrile extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., ethyl acetate).
- If necessary, perform a derivatization step (e.g., silylation) to improve the volatility and thermal stability of Prochloraz.

### b. GC-MS Conditions

- GC System: Gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or semi-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25  $\mu$ m).
- Carrier Gas: Helium at a constant flow rate.
- Inlet Temperature: 250 °C.
- Oven Temperature Program: A programmed temperature ramp to ensure good separation.
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic ions for Prochloraz and **Prochloraz-d7**.

## Experimental Workflow Diagram



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Generalized workflow for Prochloraz analysis.

## Conclusion

**Prochloraz-d7** is an indispensable tool for the accurate and reliable quantification of Prochloraz in complex matrices. While specific physical and chemical data for the deuterated compound are scarce, the properties of the parent compound, Prochloraz, provide a robust reference point. The analytical methodologies outlined in this guide, coupled with the use of **Prochloraz-d7** as an internal standard, will enable researchers and scientists to generate high-quality data in the fields of environmental monitoring, food safety, and drug development.

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## References

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